

ethoxymethoxymagnesium CAS number and IUPAC name

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Compound of Interest

Compound Name: *Ethoxymethoxymagnesium*

Cat. No.: *B15176991*

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An In-depth Technical Guide to **Ethoxymethoxymagnesium** and the Broader Class of Magnesium Alkoxides

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **ethoxymethoxymagnesium**, a mixed magnesium alkoxide, and the broader class of magnesium alkoxides. Due to the limited specific data available for **ethoxymethoxymagnesium**, this document leverages information on related, well-studied magnesium alkoxides, such as magnesium methoxide and magnesium ethoxide, to infer potential properties, synthesis routes, and applications. This guide covers the chemical identity, synthesis, and potential applications of these compounds in catalysis and organic synthesis, with a focus on their relevance to the pharmaceutical and chemical industries.

Introduction to Ethoxymethoxymagnesium

Ethoxymethoxymagnesium is a chemical compound with the CAS number 93805-78-8 and the IUPAC name magnesium;ethanolate;methanolate.[1] As a mixed alkoxide, it contains both ethoxide and methoxide groups bound to a magnesium center. While specific research and application data for **ethoxymethoxymagnesium** are scarce in publicly available literature, its chemical nature suggests it shares properties and reactivity patterns with other magnesium

alkoxides. These compounds are known for their utility as catalysts and reagents in a variety of organic transformations.

Table 1: Chemical Identification of **Ethoxymethoxymagnesium**

Identifier	Value
CAS Number	93805-78-8[2][3][4]
IUPAC Name	magnesium;ethanolate;methanolate[1]
Molecular Formula	C ₃ H ₈ MgO ₂ [2][4]

Synthesis of Magnesium Alkoxides

The synthesis of magnesium alkoxides can generally be achieved through the reaction of magnesium metal with the corresponding alcohol(s). For a mixed alkoxide like **ethoxymethoxymagnesium**, this would involve the reaction of magnesium with a mixture of ethanol and methanol.

General Experimental Protocol for Synthesis

The following is a generalized procedure for the synthesis of magnesium alkoxides.

Materials:

- Magnesium turnings or powder
- Anhydrous alcohol (e.g., methanol, ethanol, or a mixture thereof)
- Dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon)
- Reflux condenser
- Catalytic amount of an activator (e.g., iodine) may be necessary

Procedure:

- Under an inert atmosphere, magnesium metal is added to a dry reaction vessel.

- Anhydrous alcohol is added to the magnesium. For mixed alkoxides, a solution containing the desired ratio of alcohols is used.
- The reaction may be initiated by gentle heating or the addition of a small crystal of iodine to activate the magnesium surface.[\[5\]](#)
- The reaction mixture is typically refluxed until the magnesium is consumed.
- The resulting magnesium alkoxide solution can be used directly or the solvent can be removed to yield the solid alkoxide.

A patent describes a process for producing magnesium and aluminum alkoxides by reacting the metals with low molecular weight alcohols at temperatures between 100 and 200 °C in the presence of hydrocarbons.

Applications of Magnesium Alkoxides in Research and Development

Magnesium alkoxides are versatile reagents and catalysts in organic synthesis. Their applications are relevant to drug development and the synthesis of fine chemicals.

Catalysis

Magnesium alkoxides are effective catalysts for a range of chemical transformations:

- Polymerization: They have been investigated as catalysts for the ring-opening polymerization of lactides and macrolactones to produce polyesters.[\[6\]](#)[\[7\]](#) Mononuclear magnesium bis(alkoxide) complexes have shown high activity in these polymerizations.[\[8\]](#)[\[9\]](#)
- Transesterification: These compounds can be used as catalysts in transesterification reactions, which are crucial in various industrial processes.
- Transfer Hydrogenation: Magnesium oxide, a related compound, has been used as a catalyst for the regioselective transfer hydrogenation of substituted oxiranes with alcohols.[\[10\]](#)

Organic Synthesis

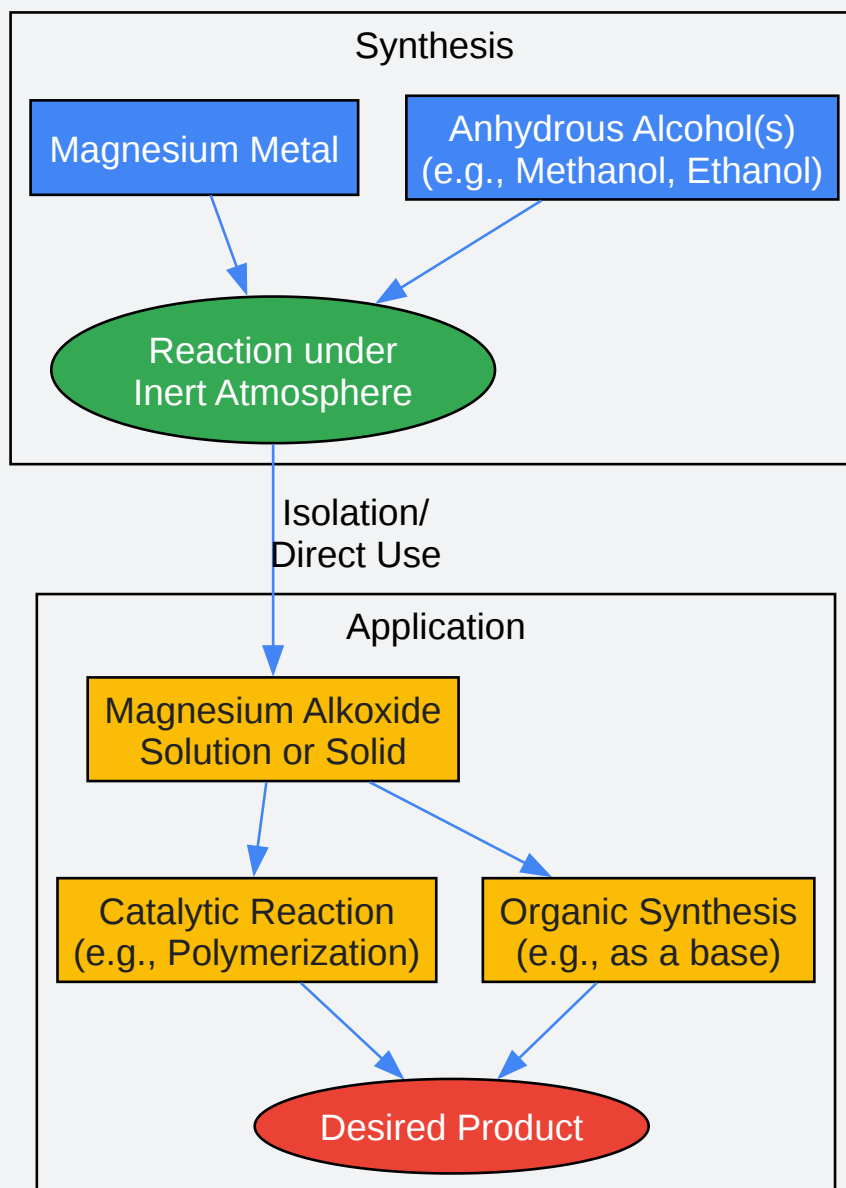
In organic synthesis, magnesium alkoxides can serve as:

- Bases: Their basic nature allows them to be used in deprotonation reactions.
- Nucleophiles: The alkoxide groups can act as nucleophiles in various substitution and addition reactions.

Experimental Workflow and Logical Relationships

The synthesis and application of a magnesium alkoxide can be visualized as a straightforward workflow.

Generalized Workflow for Magnesium Alkoxide Synthesis and Application



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Caption: Generalized workflow from synthesis to application of magnesium alkoxides.

Role in Drug Development

While direct applications of **ethoxymethoxymagnesium** in drug development are not documented, the broader class of magnesium compounds plays a significant role in pharmaceuticals. Various magnesium salts are used as active pharmaceutical ingredients

(APIs) and excipients.[11] The catalytic properties of magnesium alkoxides make them potentially useful in the synthesis of complex organic molecules that could be drug intermediates or APIs. Chemical synthesis is a cornerstone of pharmaceutical manufacturing and drug discovery.

Conclusion

Ethoxymethoxymagnesium, as a mixed magnesium alkoxide, belongs to a class of compounds with significant potential in catalysis and organic synthesis. While specific data for this compound is limited, a wealth of information on related magnesium alkoxides provides a strong basis for understanding its likely chemical behavior. For researchers and professionals in drug development, magnesium alkoxides represent a valuable, albeit under-explored, class of reagents that could enable novel synthetic routes to complex molecules. Further research into the specific properties and catalytic activity of mixed magnesium alkoxides like **ethoxymethoxymagnesium** is warranted.

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